

# An In-depth Technical Guide to the Physical Properties of 3-(Bromomethyl)benzaldehyde

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## Compound of Interest

Compound Name: 3-(Bromomethyl)benzaldehyde

Cat. No.: B1337732

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## Introduction

**3-(Bromomethyl)benzaldehyde** is an important bifunctional organic compound featuring both an aldehyde and a bromomethyl group. This unique combination of reactive sites makes it a valuable intermediate and building block in organic synthesis, particularly in the fields of medicinal chemistry and drug development.<sup>[1][2]</sup> The aldehyde group can undergo a variety of transformations, such as oxidation, reduction, and nucleophilic addition, while the bromomethyl group is an excellent electrophile for introducing the benzyl moiety into other molecules.<sup>[1]</sup> Understanding the physical properties of **3-(Bromomethyl)benzaldehyde** is crucial for its effective handling, storage, and application in synthetic protocols. This guide provides a comprehensive overview of its key physical characteristics, supported by experimental protocols and diagrams to illustrate its synthetic utility.

## Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-(Bromomethyl)benzaldehyde** is presented in the table below. This data has been compiled from various chemical suppliers and databases.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO	[3]
Molecular Weight	199.04 g/mol	[3]
Appearance	Solid	
Melting Point	49 °C	[4]
Boiling Point	269.7 ± 23.0 °C at 760 mmHg	[4]
Density	1.5 ± 0.1 g/cm <sup>3</sup>	[4]
Solubility	Insoluble in water. Soluble in organic solvents.	[4]
CAS Number	82072-23-9	[3]
IUPAC Name	3-(bromomethyl)benzaldehyde	[3]

## Experimental Protocols

Detailed experimental protocols for the determination of the key physical properties of **3-(Bromomethyl)benzaldehyde** are outlined below. These are generalized procedures standard in organic chemistry laboratories.

### Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional)

Procedure:

- Ensure the **3-(Bromomethyl)benzaldehyde** sample is dry and finely powdered. If necessary, gently crush the solid using a mortar and pestle.[5]
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm.[6]
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to about 10-15 °C below the expected melting point (49 °C).
- Then, decrease the heating rate to approximately 1-2 °C per minute to allow for accurate observation.[7]
- Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting). This range is the melting point of the sample.[7] A pure sample will have a sharp melting point range of 1-2 °C.

## Boiling Point Determination (Microscale)

For small quantities of a liquid, a microscale boiling point determination is appropriate. Since **3-(Bromomethyl)benzaldehyde** is a solid at room temperature, it would need to be melted first.

### Apparatus:

- Melting point apparatus
- Small test tube (e.g., 6x50 mm) or a melting point tube
- Capillary tube (sealed at one end)
- Thermometer

### Procedure:

- Place a small amount of molten **3-(Bromomethyl)benzaldehyde** into a small test tube or a larger melting point tube.

- Invert a smaller capillary tube (sealed end up) and place it inside the larger tube containing the sample. This will act as a boiling chip.[8]
- Attach the sample tube to a thermometer and place it in a heating bath or a melting point apparatus.[9]
- Heat the sample gently. As the temperature rises, air trapped in the inverted capillary will bubble out.[10]
- The boiling point is the temperature at which a steady stream of bubbles emerges from the inverted capillary.[8]
- Alternatively, note the temperature at which the liquid level inside the capillary tube is the same as the level outside.

## Density Determination of a Solid

The density of a solid can be determined by the displacement method.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which the solid is insoluble (e.g., water, for which **3-(Bromomethyl)benzaldehyde** has low solubility)

Procedure:

- Weigh a sample of **3-(Bromomethyl)benzaldehyde** using an analytical balance to determine its mass.
- Partially fill a graduated cylinder with a liquid in which the compound is insoluble and record the initial volume.
- Carefully add the weighed solid to the graduated cylinder, ensuring it is fully submerged.

- Record the new volume. The difference between the final and initial volumes is the volume of the solid.
- Calculate the density by dividing the mass of the solid by its volume.[11]

## Solubility Determination

A qualitative assessment of solubility in various solvents provides information about the polarity of the compound.

Apparatus:

- Small test tubes
- Spatula
- A range of solvents (e.g., water, ethanol, diethyl ether, acetone)

Procedure:

- Place a small amount (approx. 10-20 mg) of **3-(Bromomethyl)benzaldehyde** into a test tube.[12]
- Add about 1 mL of the chosen solvent to the test tube.[12]
- Agitate the mixture vigorously for about 30 seconds.
- Observe whether the solid dissolves completely. If it does, the compound is soluble in that solvent. If a significant portion remains undissolved, it is considered insoluble or sparingly soluble.[13]
- Repeat the test with different solvents to create a solubility profile.

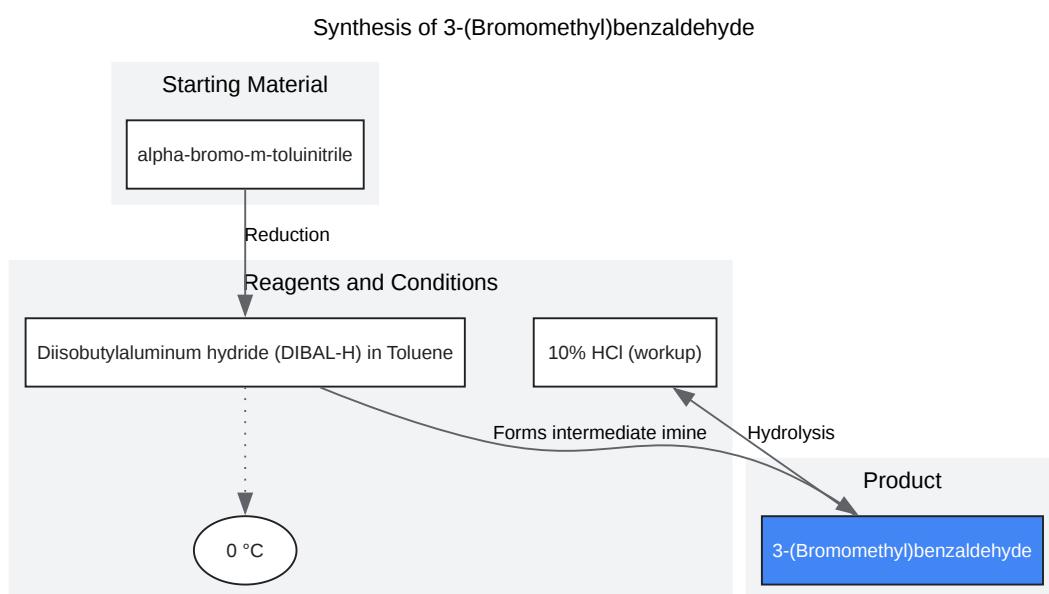
## Applications in Drug Development and Synthesis

**3-(Bromomethyl)benzaldehyde** is a versatile building block in medicinal chemistry.[14] Its bifunctional nature allows for sequential or orthogonal reactions, enabling the synthesis of complex molecular architectures.[1][15] The aldehyde can be used in reactions like Wittig

olefination, reductive amination, and the formation of Schiff bases, while the bromomethyl group is a potent electrophile for alkylation of nucleophiles such as amines, phenols, and thiols. [1] This dual reactivity makes it a valuable precursor for the synthesis of a wide range of heterocyclic compounds and other scaffolds of pharmaceutical interest.[16] Benzaldehyde derivatives, in general, are known to be key intermediates in the synthesis of various active pharmaceutical ingredients (APIs).[17][18][19]

## Synthesis and Reactivity

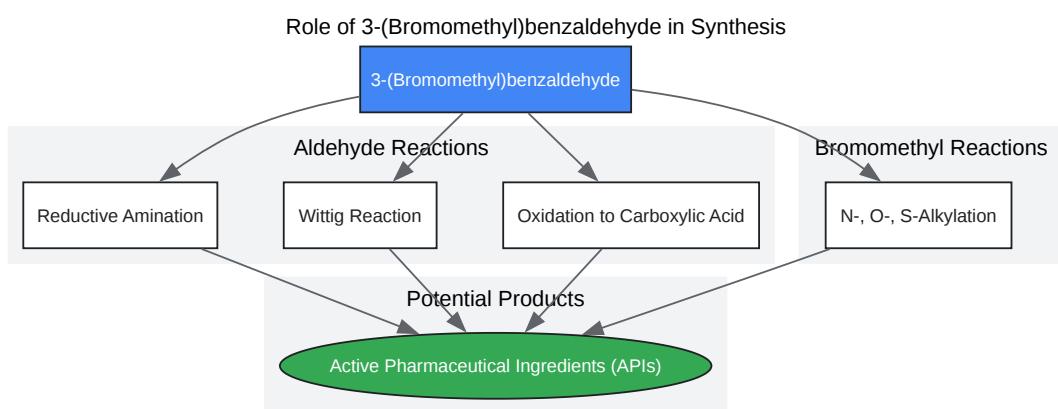
A common synthetic route to **3-(Bromomethyl)benzaldehyde** involves the reduction of a nitrile.[20]



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Caption: A simplified workflow for the synthesis of **3-(Bromomethyl)benzaldehyde**.

The reactivity of the two functional groups allows for its use in constructing diverse molecular frameworks.



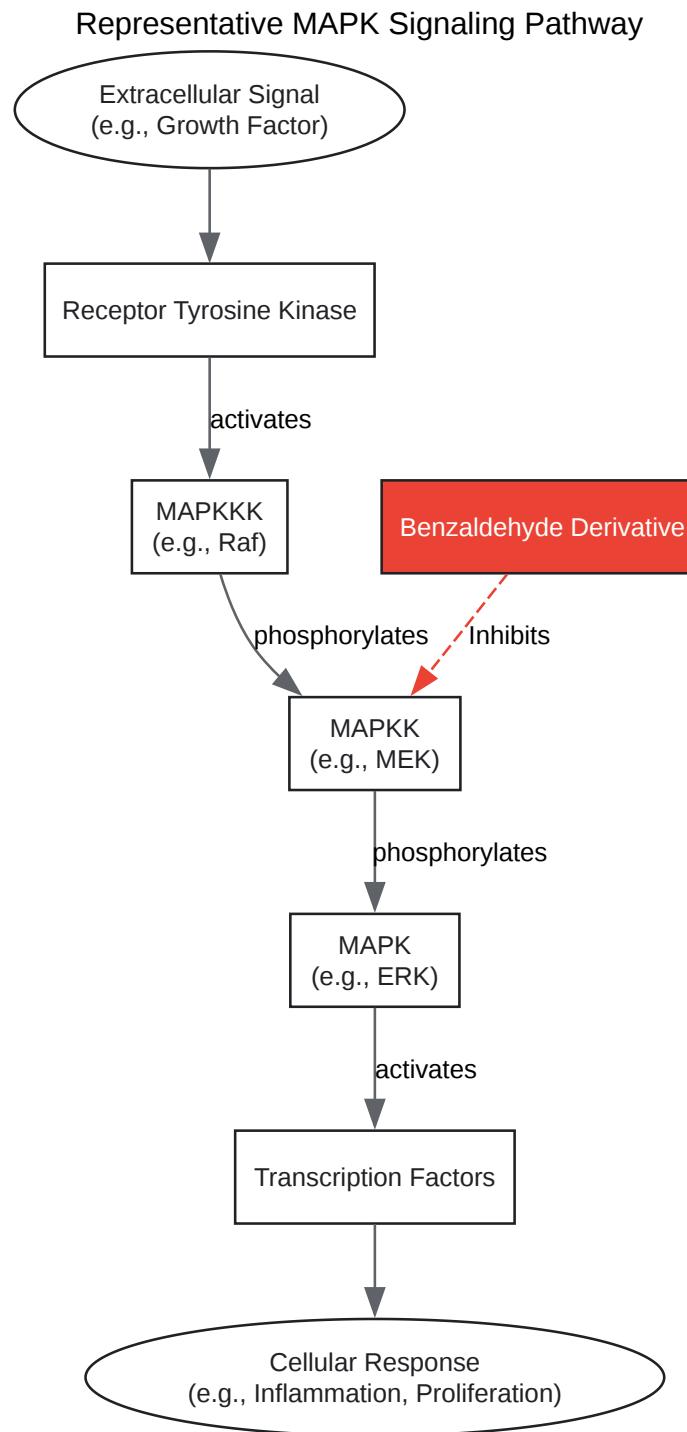
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Caption: Reactivity of **3-(Bromomethyl)benzaldehyde** leading to pharmaceutical compounds.

## Biological Activity and Signaling Pathways

While specific data on the direct interaction of **3-(Bromomethyl)benzaldehyde** with signaling pathways is limited, benzaldehyde and its derivatives have been shown to possess a range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects. These activities are often attributed to their ability to modulate various cellular signaling pathways. For instance, some benzaldehyde derivatives have been found to inhibit the MAPK signaling pathway, which is crucial in inflammation. Benzaldehyde has also been shown to induce autophagy through the Sonic Hedgehog (Shh) signaling pathway in certain cellular contexts.

Furthermore, benzaldehyde derivatives have been investigated for their potential to inhibit cancer-associated signaling pathways by interacting with proteins like 14-3-3 $\zeta$ .



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Caption: Potential inhibition of the MAPK pathway by benzaldehyde derivatives.

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